

One-pot peptide ligation using thiazolidine-protected cysteine

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Compound of Interest

Compound Name: (R)-Methyl 5,5-dimethylthiazolidine-4-carboxylate

Cat. No.: B11754168

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Abstract

This application note details the protocol for one-pot, three-segment Native Chemical Ligation (NCL) utilizing 1,3-thiazolidine-4-carbonyl (Thz) as a temporary protecting group for N-terminal cysteine residues. This strategy, pioneered by Bang and Kent, circumvents the isolation of intermediate ligation products, significantly improving yield and reducing handling time. The methodology relies on a C-to-N assembly strategy, where the Thz group masks the N-terminal cysteine of the middle segment, preventing uncontrolled polymerization or cyclization during the first ligation event. Subsequent in situ deprotection with methoxyamine at acidic pH unmasks the cysteine, enabling the second ligation.

Introduction & Strategic Rationale

In the chemical synthesis of proteins (>50 amino acids), multiple peptide segments must be ligated.^{[1][2]} A major challenge in multi-segment NCL is preventing the middle segment—which contains both an N-terminal Cys and a C-terminal thioester—from reacting with itself (cyclization) or polymerizing.^{[2][3]}

The Thiazolidine (Thz) protecting group addresses this by "caging" the N-terminal cysteine. The Thz ring is stable under neutral NCL conditions (pH 7.0–7.5) but can be rapidly converted to a free cysteine via nucleophilic attack by methoxyamine at pH 4.0.

Key Advantages:

- **Solubility:** Thz is highly soluble and does not aggregate, unlike hydrophobic protecting groups.
- **Orthogonality:** Stable to standard Boc/Fmoc SPPS and NCL conditions; labile only to specific nucleophilic/acidic triggers.
- **Efficiency:** Eliminates intermediate HPLC purification, which typically incurs a 20–30% yield loss per step.

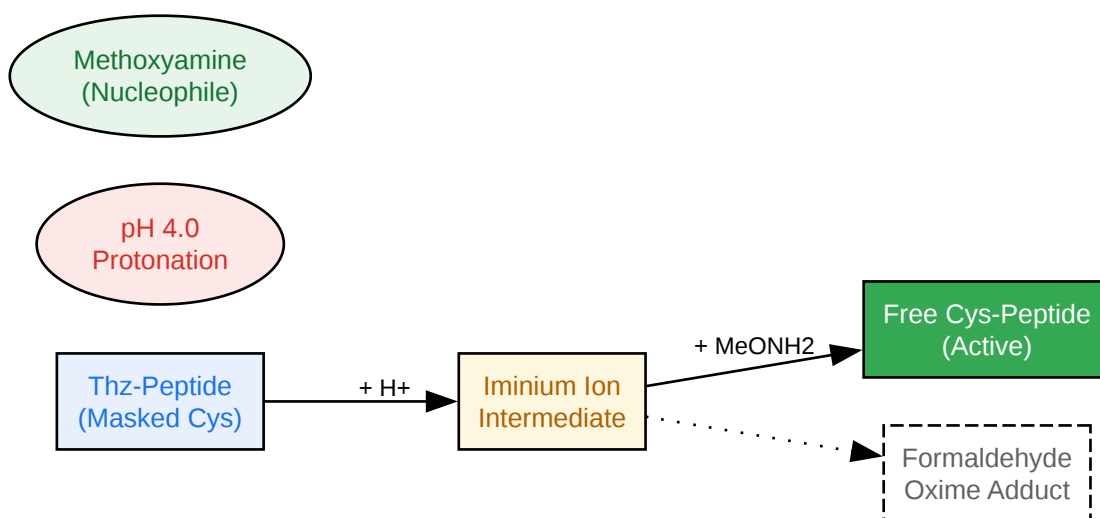
Mechanism of Action

The Thz deprotection is the critical switch in this workflow. It involves the ring-opening of the thiazolidine by a strong alpha-nucleophile (Methoxyamine) under acidic conditions.^{[4][5]}

Mechanism Steps:

- **Protonation:** At pH 4.0, the ring nitrogen is protonated.
- **Nucleophilic Attack:** Methoxyamine attacks the methylene bridge.
- **Ring Opening:** The ring opens to form an iminium ion intermediate.^[6]
- **Hydrolysis:** The intermediate hydrolyzes to release free Cysteine and the formaldehyde-methoxyoxime adduct.

Graphviz Diagram: Thz Deprotection Mechanism



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Caption: Step-wise chemical unmasking of Thiazolidine to Cysteine using Methoxyamine at pH 4.0.

Experimental Protocol: One-Pot 3-Segment Ligation

Scenario: Synthesis of a protein from three segments:

- Segment 1 (N-term): Peptide-Thioester (Active)
- Segment 2 (Middle): Thz-Cys-Peptide-Thioester (Latent N-term, Active C-term)
- Segment 3 (C-term): Cys-Peptide (Active N-term)

Reagents & Buffers

Reagent	Concentration / Composition	Function
Guanidine Buffer	6 M GnHCl, 200 mM Na ₂ HPO ₄ , pH 7.2	Denaturing solvent; maintains solubility.
TCEP	20–50 mM	Keeps cysteines reduced (prevents disulfides).
MPAA	50–100 mM	Thiol catalyst (increases rate & regioselectivity).
Methoxyamine HCl	0.2 M (Solid or concentrated stock)	Thz deprotection agent.
NaOH / HCl	1 M and 6 M solutions	Precise pH adjustment.

Step 1: First Ligation (Segment 2 + Segment 3)

- Dissolution: Dissolve Segment 2 (1.0 equiv) and Segment 3 (1.2 equiv) in Guanidine Buffer to a final peptide concentration of 2–5 mM.
- Additives: Add TCEP (20 mM) and MPAA (50 mM).
- Reaction: Adjust pH to 7.0–7.2. Incubate at 37°C.
- Monitoring: Monitor by HPLC/LC-MS. Thz-Cys is stable; ligation occurs between Seg 2 thioester and Seg 3 Cys.
 - Target: Formation of Thz-Seg2-Seg3.
 - Time: Typically 4–12 hours.

Step 2: Thz Deprotection (The "One-Pot" Switch)

- Acidification: Do not purify. Directly adjust the reaction mixture pH to 4.0 using 6 M HCl.
- Unmasking: Add Methoxyamine HCl to a final concentration of 0.2 M.
- Incubation: Stir at room temperature for 2–4 hours.

- Monitoring: LC-MS will show a mass shift of -12 Da (Loss of methylene bridge: -14 Da + 2H = -12 Da).
 - Target: Formation of H-Cys-Seg2-Seg3.

Step 3: Second Ligation (Add Segment 1)

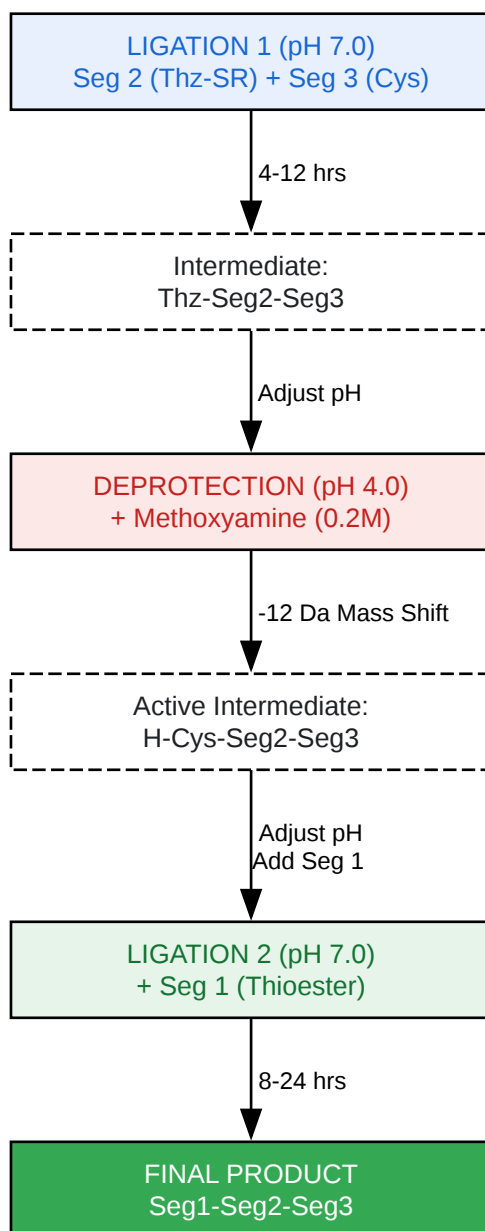
- pH Adjustment: Readjust pH to 7.0 using 1 M NaOH.
 - Note: The solution may turn yellow/orange due to MPAA at neutral pH.
- Addition: Add Segment 1 (Thioester) (1.3–1.5 equiv relative to initial Seg 2).
 - Critical: Excess Segment 1 is often required because residual methoxyamine can slowly react with the thioester of Segment 1 to form an unreactive hydroxamate.
- Reaction: Incubate at 37°C for 8–24 hours.
- Completion: Monitor for full-length product Seg1-Seg2-Seg3.

Step 4: Work-up

- Quench: Acidify to pH 2.0 with TFA.
- Purification: Perform standard preparative RP-HPLC.

Process Visualization

Graphviz Diagram: One-Pot Workflow



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Caption: Sequential C-to-N assembly of three peptide segments in a single reaction vessel.

Critical Parameters & Troubleshooting

Parameter	Recommendation	Rationale
Methoxyamine Side-Reaction	Use 1.5 equiv of Segment 1.	Methoxyamine is a nucleophile and can aminolyze the thioester of Segment 1, rendering it inactive. Excess thioester compensates for this loss.
pH Control	Strict pH 4.0 for deprotection.	pH > 5 slows deprotection; pH < 3 may precipitate MPAA or degrade sensitive PTMs.
MPAA Solubility	Maintain >50 mM.	MPAA facilitates the ligation but can precipitate upon acidification. If precipitate forms at pH 4, it usually redissolves upon returning to pH 7.
Oxidation	Keep TCEP at 20 mM.	Methoxyamine does not interfere with TCEP, but air oxidation is faster at pH 7. Ensure buffer is degassed.

Self-Validating Checkpoint: Before adding Segment 1, perform an LC-MS check. You must see the complete disappearance of the Thz-species (+12 Da vs Product) and the appearance of the Free-Cys species. If Thz remains, the second ligation will fail at that site.

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